

Application Note & Protocol: Preparation of Methyl Trifluoromethanesulfonate Stock Solutions

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Compound of Interest

Compound Name: Methyl trifluoromethanesulfonate

Cat. No.: B156547

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Scope and Introduction

This document provides a detailed protocol for the safe preparation, handling, and storage of stock solutions of **methyl trifluoromethanesulfonate** (MeOTf). **Methyl trifluoromethanesulfonate**, also known as methyl triflate, is a powerful and reactive methylating agent widely used in organic synthesis, pharmaceutical research, and materials science.^{[1][2]} Its high reactivity necessitates stringent safety measures to mitigate risks associated with its handling.^[3] Adherence to this protocol is critical for ensuring personnel safety and experimental accuracy.

WARNING: **Methyl trifluoromethanesulfonate** is extremely hazardous. It is highly toxic, corrosive, flammable, and moisture-sensitive.^{[2][3][4]} It can cause severe skin burns and eye damage, and inhalation may be fatal.^{[2][3]} All handling must be performed by trained personnel in a well-ventilated chemical fume hood with appropriate personal protective equipment (PPE).^{[2][3]}

Health and Safety Precautions

- **Toxicity and Corrosivity:** MeOTf is extremely destructive to mucous membranes, the upper respiratory tract, eyes, and skin.^[2] It is considered fatal if inhaled and toxic if swallowed or in

contact with skin.[3] Accidental exposure requires immediate and extensive rinsing and prompt medical attention.[3][5]

- **Flammability:** Methyl triflate is a flammable liquid with a flash point of approximately 38-40°C. It must be kept away from heat, sparks, and open flames.[5] All transfers should be performed using spark-proof tools and equipment that is properly grounded and bonded to prevent static discharge.[5]
- **Reactivity:** MeOTf is moisture-sensitive and reacts with water. It is incompatible with strong oxidizing agents, acids, bases, and strong reducing agents.[4][5] Store away from these materials.[6]
- **Required PPE:**
 - **Eye/Face Protection:** Chemical safety goggles and a full-face shield are mandatory.[3][5]
 - **Skin Protection:** Wear chemical-resistant gloves (such as nitrile or neoprene), a flame-retardant lab coat, and full-length clothing to cover all exposed skin.[3] An apron is also recommended.[6]
 - **Respiratory Protection:** All work must be conducted in a certified chemical fume hood to minimize inhalation risk.[3][4] If there is a risk of overexposure, a NIOSH-approved respirator with appropriate organic vapor cartridges is required.[7]

Quantitative Data Summary

The following table summarizes the key physical properties of **methyl trifluoromethanesulfonate** and provides example calculations for preparing stock solutions in anhydrous dichloromethane (DCM).

Property / Parameter	Value	Reference(s)
Chemical Formula	C ₂ H ₃ F ₃ O ₃ S	[1]
Molar Mass	164.10 g/mol	[1]
Appearance	Colorless to yellow/brown liquid	[1][2]
Density	~1.45 g/mL (at 25 °C)	
Boiling Point	94-100 °C	[1]
Storage Temperature	2-8°C (Refrigerated)	[3]
Example: Volume for 10 mL of 1.0 M Stock in DCM	1.13 mL	N/A
Example: Volume for 10 mL of 0.5 M Stock in DCM	0.57 mL	N/A
Example: Volume for 10 mL of 0.1 M Stock in DCM	0.11 mL	N/A

Calculation Formula: Volume of MeOTf (mL) = (Desired Molarity (mol/L) * Final Volume (L) * Molar Mass (g/mol)) / Density (g/mL)

Experimental Protocol: Preparation of a 1.0 M Stock Solution

Objective: To prepare a 1.0 M stock solution of **methyl trifluoromethanesulfonate** in an anhydrous solvent.

4.1 Materials and Equipment

- **Methyl trifluoromethanesulfonate** (≥98% purity)
- Anhydrous dichloromethane (DCM)
- Oven-dried or flame-dried round-bottom flask with a septum

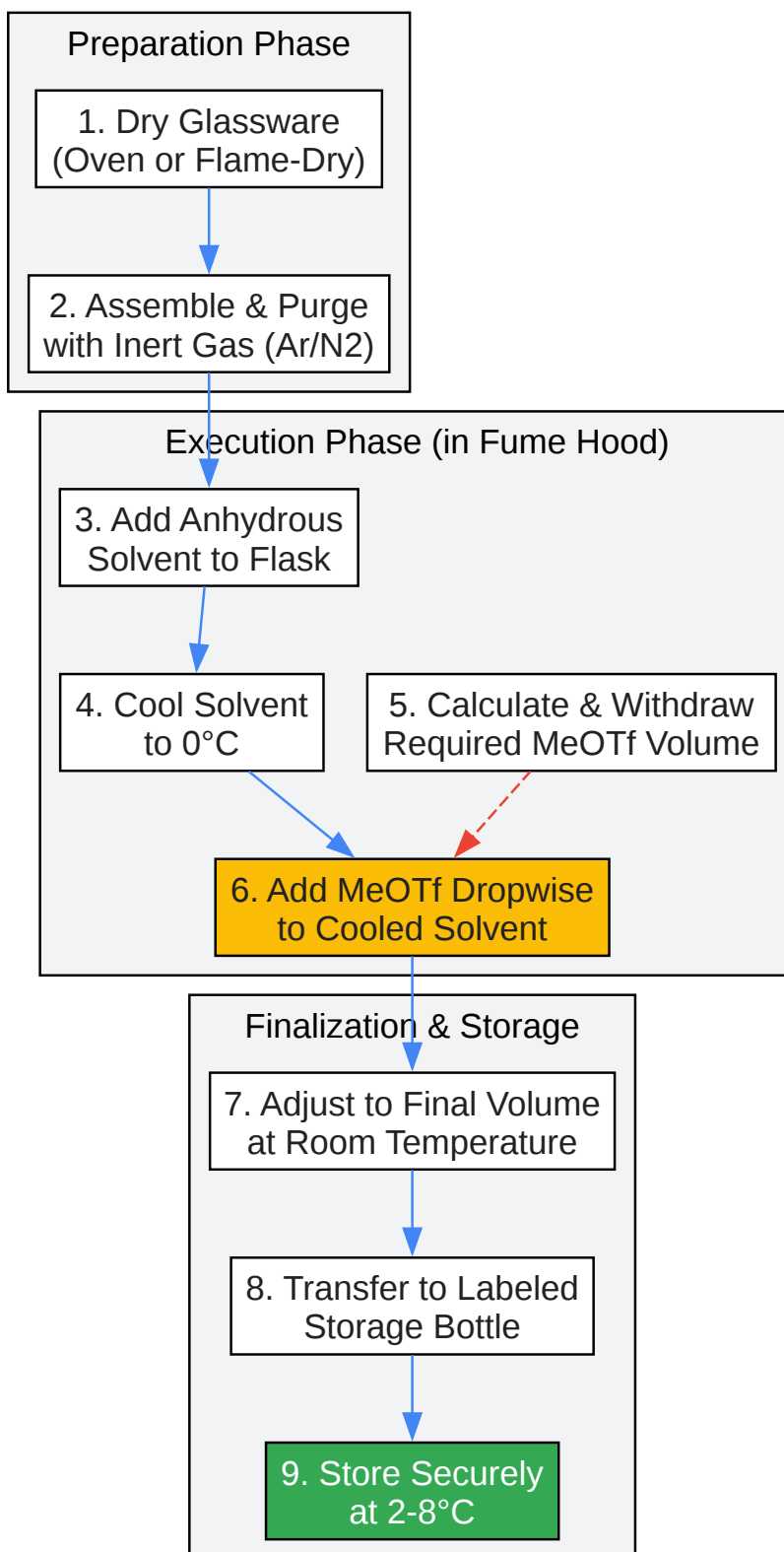
- Oven-dried graduated cylinder or syringe for solvent measurement
- Gas-tight syringe with a needle for MeOTf transfer
- Magnetic stirrer and stir bar
- Inert gas source (Nitrogen or Argon) with tubing
- Ice bath
- Appropriately labeled, dry, amber glass storage bottle with a screw cap resistant to DCM

4.2 Step-by-Step Procedure

- **Glassware Preparation:** Ensure all glassware is thoroughly dried in an oven at $>120^{\circ}\text{C}$ for several hours and cooled in a desiccator or cooled under a stream of inert gas.
- **Inert Atmosphere Setup:** Assemble the round-bottom flask with a stir bar and septum. Purge the flask with nitrogen or argon for several minutes to create an inert atmosphere.^[8]
- **Solvent Addition:** Using an oven-dried graduated cylinder or syringe, transfer the required volume of anhydrous dichloromethane to the flask. For a 10 mL final solution, start with approximately 8.5 mL of solvent to account for the volume of MeOTf.
- **Temperature Control:** Place the flask in an ice bath and allow the solvent to cool to 0°C with gentle stirring.^{[8][9]}
- **Reagent Transfer (CRITICAL STEP):**
 - Perform this step entirely within a chemical fume hood.
 - Calculate the required volume of MeOTf. For a 10 mL solution of 1.0 M, this is approximately 1.13 mL. $(1.0 \text{ mol/L} * 0.010 \text{ L} * 164.10 \text{ g/mol}) / 1.45 \text{ g/mL}$
 - Using a clean, dry, gas-tight syringe, carefully draw up the calculated volume of MeOTf.
 - Slowly add the MeOTf dropwise to the stirred, cooled solvent in the flask.^{[8][9]} Do not add it in one portion.^[10]

- **Final Volume Adjustment:** Once the addition is complete, remove the flask from the ice bath and allow it to warm to room temperature. Carefully add anhydrous DCM to reach the final desired volume (e.g., 10 mL).
- **Storage:** Transfer the final solution via a cannula or dry syringe to a clearly labeled, dry storage bottle. The label must include:
 - Chemical Name: **Methyl Trifluoromethanesulfonate** (1.0 M in DCM)
 - Hazard Symbols: Toxic, Corrosive, Flammable
 - Preparation Date
 - Preparer's Initials
- **Seal and Store:** Seal the bottle cap tightly, wrap with parafilm, and store in a designated refrigerator (2-8°C) in a secondary container, away from incompatible materials.[\[3\]](#)
- **Waste Disposal:** Quench any residual MeOTf in syringes or glassware by rinsing with a basic solution (e.g., saturated sodium bicarbonate) within the fume hood before cleaning. Dispose of all chemical waste in accordance with local, state, and federal regulations.[\[6\]](#)

Visualized Workflow



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